

The Versatile Building Block: A Technical Guide to 2,7-Diacetylfluorene

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Compound of Interest

Compound Name: 2,7-Diacetylfluorene

CAS No.: 961-27-3

Cat. No.: B1296301

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,7-Diacetylfluorene is a symmetrical aromatic ketone that has garnered significant interest within the scientific community. Its rigid, planar fluorene core, functionalized with acetyl groups at the 2 and 7 positions, imparts unique electronic and structural characteristics. This guide provides an in-depth overview of **2,7-diacetylfluorene**, covering its fundamental properties, synthesis, reactivity, and diverse applications, with a particular focus on its role in materials science and as a precursor for advanced organic molecules.

Core Properties of 2,7-Diacetylfluorene

The fundamental physicochemical properties of **2,7-diacetylfluorene** are crucial for its application in various scientific domains. Its identity is unequivocally established by its Chemical Abstracts Service (CAS) Registry Number: 961-27-3^{[1][2][3]}.

A summary of its key properties is presented in the table below:

Property	Value	Source(s)
CAS Number	961-27-3	[1][2][3]
Molecular Formula	C17H14O2	[1][2]
Molecular Weight	250.29 g/mol	[1][2]
Melting Point	173 °C	[2]
Boiling Point	459.6 ± 38.0 °C at 760 mmHg	[2]
Density	1.2 ± 0.1 g/cm ³	[2]
Flash Point	171.0 ± 23.8 °C	[2]
Appearance	Not explicitly stated, likely a solid at room temperature	
Solubility	Not explicitly detailed in the provided results	

Synthesis and Reactivity

The fluorene scaffold is amenable to functionalization at several positions, with the 2, 7, and 9 positions being the most reactive. The synthesis of **2,7-diacetylfluorene** typically involves electrophilic substitution reactions on the fluorene ring system[4].

A generalized synthetic workflow for the preparation of **2,7-diacetylfluorene** and its derivatives is outlined below. This often starts from fluorene or a pre-functionalized fluorene derivative.



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Caption: Generalized synthetic pathway to **2,7-diacetylfluorene** and its derivatives.

The acetyl groups in **2,7-diacetylfluorene** are versatile handles for a wide array of chemical transformations. These reactive sites allow for the construction of more complex molecules,

making it a valuable building block in organic synthesis. For instance, the acetyl groups can undergo condensation reactions to form Schiff bases or be used in cross-coupling reactions to extend the conjugated system[5].

Key Applications in Research and Development

The unique photophysical and electronic properties of the fluorene core, combined with the reactivity of the acetyl groups, make **2,7-diacetylfluorene** a compound of interest in several advanced applications.

Materials Science and Organic Electronics

Fluorene derivatives are well-known for their blue-light emission and high charge-carrier mobility, making them prime candidates for organic light-emitting diodes (OLEDs) and other organic electronic devices[6][7]. **2,7-Diacetylfluorene** serves as a key reactant in the synthesis of (dioxaborine)fluorene derivatives, which are utilized in the fabrication of light-emitting diodes[1]. The acetyl groups can be modified to tune the electronic properties of the resulting polymers and small molecules, influencing their electroluminescent characteristics.

The synthesis of sterically hindered 2,7-diaryl fluorenes via Suzuki-Miyaura cross-coupling reactions highlights the utility of fluorene derivatives in creating materials with specific photophysical properties[8]. While this example uses a dichloro-derivative, the principle of functionalizing the 2 and 7 positions is central to developing novel organic materials.

Precursor for Biologically Active Molecules

The fluorene scaffold is also found in molecules with interesting biological activities. For example, derivatives of 2,7-diaminofluorene have been investigated as potent inhibitors of the Hepatitis C virus[5]. Although not a direct application of **2,7-diacetylfluorene**, this demonstrates the potential of the 2,7-disubstituted fluorene core in medicinal chemistry and drug development. The acetyl groups could potentially be converted to other functional groups, such as amines, to access a diverse range of bioactive compounds.

Safety and Handling

As with any chemical substance, proper safety precautions must be observed when handling **2,7-diacetylfluorene**. The available safety data indicates that it can cause skin, eye, and

respiratory irritation[2][9].

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection[2][9].
- Ventilation: Use only outdoors or in a well-ventilated area[9].
- Handling: Avoid breathing dust, mist, or gas. Wash skin thoroughly after handling[2][9].
- Storage: Store in a cool, dry place in a tightly closed container[2].

In case of exposure, it is crucial to seek medical attention. For eye contact, flush with plenty of water for at least 15 minutes. For skin contact, wash with soap and water. If inhaled, move the person to fresh air[2][9].

Conclusion

2,7-Diacetylfluorene is a valuable and versatile chemical compound with a well-defined set of properties. Its utility as a building block in the synthesis of advanced materials for organic electronics, particularly OLEDs, is a significant area of current research. Furthermore, the reactivity of its acetyl groups opens up possibilities for the creation of novel compounds with potential applications in medicinal chemistry. As research into fluorene-based materials continues to expand, the importance of **2,7-diacetylfluorene** as a key intermediate is likely to grow.

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